

An In-depth Technical Guide to the Synthesis of 1-Cyclopropyl-ethanone Oxime

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Compound of Interest

Compound Name: 1-Cyclopropyl-ethanone oxime

Cat. No.: B1310792

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This technical guide provides a comprehensive overview of the synthesis of **1-cyclopropyl-ethanone oxime** from cyclopropyl methyl ketone. This document details the chemical properties of the involved reagents, a robust experimental protocol, and expected characterization data for the final product.

Introduction

1-Cyclopropyl-ethanone oxime is a valuable chemical intermediate in the synthesis of various nitrogen-containing compounds. Its synthesis from the readily available cyclopropyl methyl ketone is a straightforward oximation reaction. This process involves the reaction of the ketone with hydroxylamine, typically in the form of its hydrochloride salt, in the presence of a base. The reaction proceeds via nucleophilic addition of hydroxylamine to the carbonyl carbon, followed by dehydration to yield the oxime.

Physicochemical Properties

A summary of the key physicochemical properties of the starting material and the product is provided in Table 1. This data is essential for reaction setup, monitoring, and product purification.

Table 1: Physicochemical Data of Reactant and Product

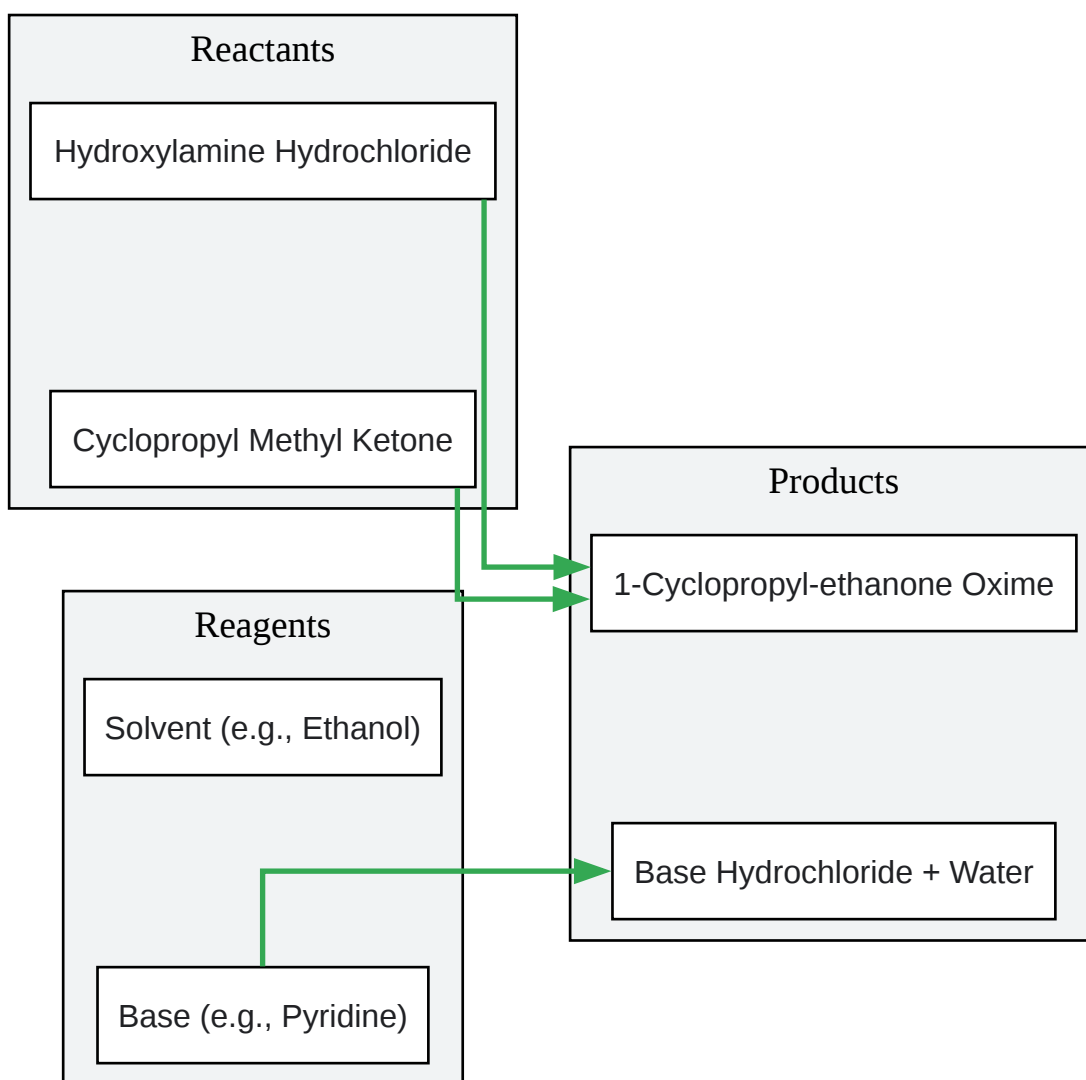
Property	Cyclopropyl Methyl Ketone (Starting Material)	1-Cyclopropyl-ethanone Oxime (Product)
CAS Number	765-43-5[1]	51761-72-9[2][3]
Molecular Formula	C ₅ H ₈ O[1]	C ₅ H ₉ NO[2][3]
Molecular Weight	84.12 g/mol [1]	99.13 g/mol [2]
Boiling Point	Not specified	90-92 °C at 20 Torr[4]
Melting Point	Not specified	38-40 °C[4]
Density	Not specified	1.2 ± 0.1 g/cm ³ [4]

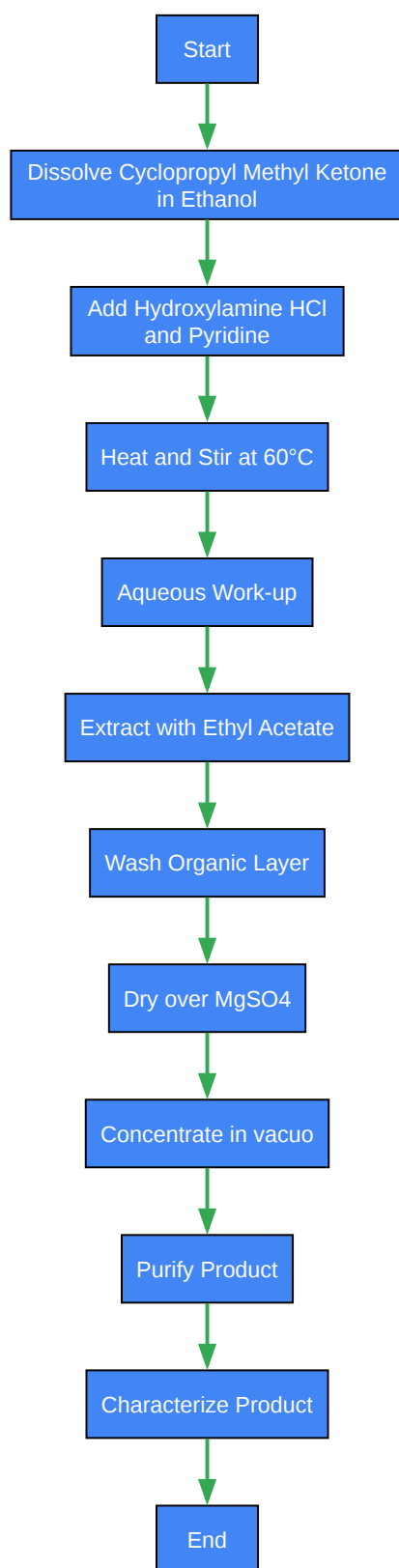
Synthesis of 1-Cyclopropyl-ethanone Oxime

The synthesis of **1-cyclopropyl-ethanone oxime** is typically achieved by the reaction of cyclopropyl methyl ketone with hydroxylamine hydrochloride in the presence of a base. The base is required to neutralize the HCl released from the hydroxylamine salt, thereby liberating the free hydroxylamine nucleophile. Common bases for this transformation include pyridine or an inorganic base such as potassium carbonate. The reaction is often carried out in a protic solvent like ethanol or methanol.[5]

Reaction Scheme

The overall chemical transformation is depicted in the following reaction scheme:





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